(R)-(-)-2-Amino-1-butanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(R)-(-)-2-Amino-1-butanol*
CAS No.:	*5856-63-3*
Cat. No.:	*B145691*

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This in-depth technical guide provides a comprehensive overview of the fundamental properties, synthesis, and applications of **(R)-(-)-2-Amino-1-butanol**. Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data, detailed experimental protocols, and key biological pathway information to support advanced research and application.

Core Properties of (R)-(-)-2-Amino-1-butanol

(R)-(-)-2-Amino-1-butanol is a chiral amino alcohol that serves as a crucial building block in the synthesis of various organic molecules, most notably the antituberculosis drug, ethambutol. Its bifunctional nature, possessing both a primary amine and a primary alcohol, makes it a versatile intermediate in synthetic organic chemistry.

Physicochemical Data

The fundamental physical and chemical properties of **(R)-(-)-2-Amino-1-butanol** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

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Property	Value	Reference(s)
IUPAC Name	(2R)-2-aminobutan-1-ol	[1][2]
Synonyms	(-)-2-Aminobutanol, L-2-Amino-1-butanol	[1]
CAS Number	5856-63-3	[1][3][4][5][6]
Molecular Formula	$C_4H_{11}NO$	[1][4][6]
Molecular Weight	89.14 g/mol	[3][4][6]
Appearance	Colorless liquid	[3]
Melting Point	-2 °C	[3][5]
Boiling Point	172-174 °C	[3][5]
Density	0.943 g/mL at 20 °C	[3][5]
Refractive Index (n20/D)	1.452	[3]
Specific Rotation ([α]19/D)	-10° (neat)	[3]

Table 2: Solubility and Safety Information

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Property	Value	Reference(s)
Solubility	Soluble in water, ether, and alcohols.	[7]
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage)	[8]
Precautionary Statements	P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[8]
Stability	Stable under normal temperatures and pressures. Air-sensitive and hygroscopic.	[7]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (400 MHz, $CDCl_3$): The proton NMR spectrum of **(R)-(-)-2-Amino-1-butanol** exhibits characteristic signals corresponding to its structure. The chemical shifts (δ) are approximately: 0.94 ppm (triplet, 3H, -CH_2CH_3), 1.29-1.44 ppm (multiplet, 2H, -CH_2CH_3), 2.73 ppm (multiplet, 1H, -$CH(NH_2)$-), 3.28 ppm (dd, 1H, one of -CH_2OH), 3.57 ppm (dd, 1H, one of -CH_2OH). The protons of the amine and hydroxyl groups are typically broad and may exchange with deuterium in D_2O.[2]

^{13}C NMR: The carbon NMR spectrum provides further structural confirmation with expected peaks around: 10-15 ppm (-CH_2CH_3), 25-30 ppm (-CH_2CH_3), 55-60 ppm (-$CH(NH_2)$-), and 65-70 ppm (-CH_2OH).

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Infrared (IR) Spectroscopy

The IR spectrum of **(R)-(-)-2-Amino-1-butanol** displays characteristic absorption bands. A broad band in the region of 3200-3600 cm^{-1} is indicative of the O-H and N-H stretching vibrations. C-H stretching vibrations are observed around 2850-3000 cm^{-1}. The C-O stretching vibration typically appears in the 1050-1150 cm^{-1} region.

Experimental Protocols

Synthesis of (R)-(-)-2-Amino-1-butanol

A common method for the synthesis of **(R)-(-)-2-Amino-1-butanol** is the reduction of the corresponding amino acid, D-2-aminobutyric acid.

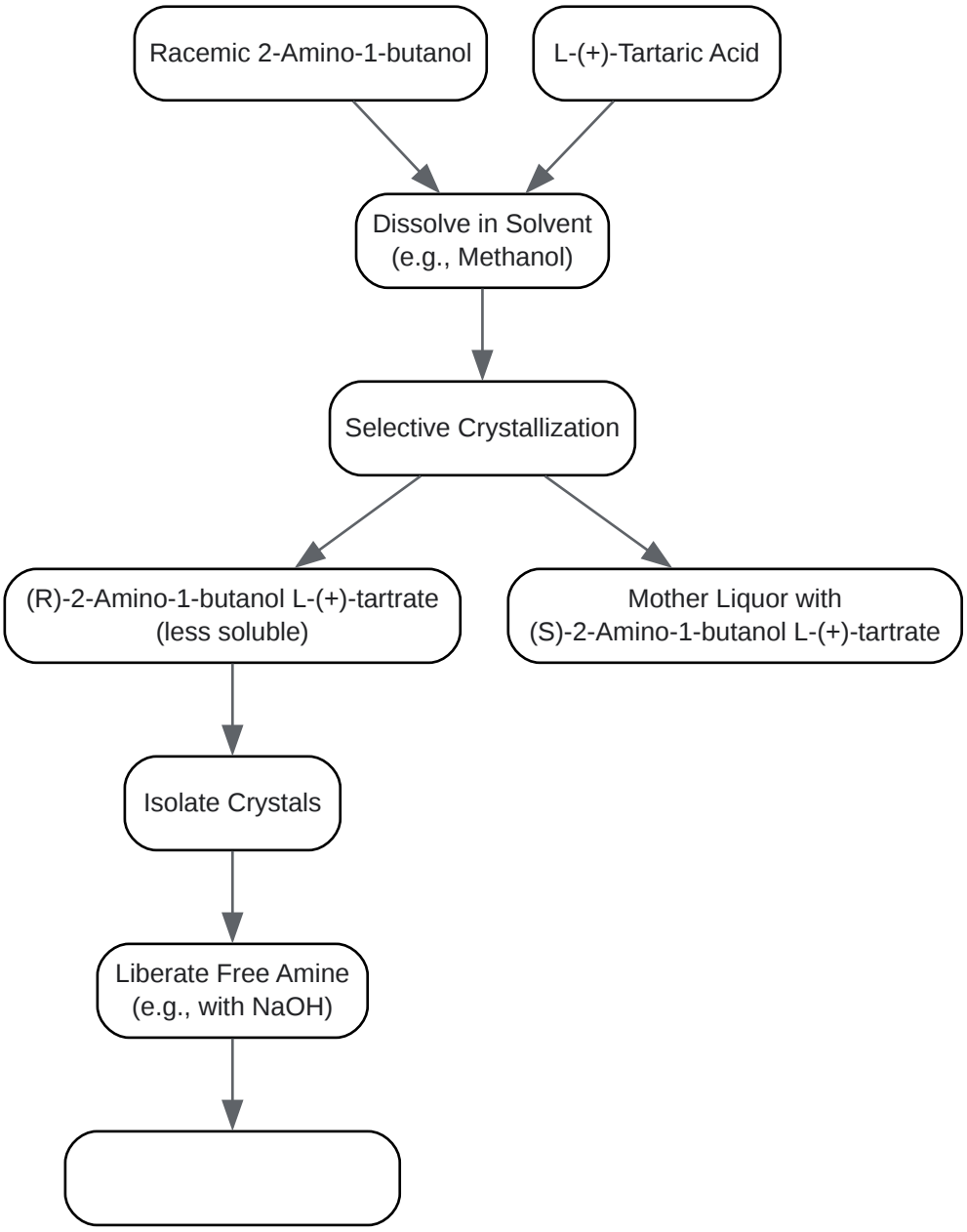
- Reaction Scheme: D-2-Aminobutyric acid + $LiAlH_4$ → **(R)-(-)-2-Amino-1-butanol**
- Detailed Protocol:
  - In a flame-dried, three-necked flask equipped with a reflux condenser, magnetic stirrer, and a dropping funnel, a suspension of lithium aluminum hydride ($LiAlH_4$) in anhydrous tetrahydrofuran (THF) is prepared under an inert atmosphere (e.g., nitrogen or argon).
  - D-2-Aminobutyric acid is slowly added to the suspension in portions at a controlled temperature (typically 0 °C to room temperature).
  - After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently refluxed until the reaction is complete (monitored by TLC or other suitable methods).
  - The reaction is carefully quenched by the sequential addition of water and a sodium hydroxide solution to precipitate the aluminum salts.
  - The resulting precipitate is filtered off, and the filter cake is washed with THF.
  - The combined filtrate and washings are dried over an anhydrous drying agent (e.g., Na_2SO_4 or $MgSO_4$).

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- The solvent is removed under reduced pressure to yield crude **(R)-(-)-2-Amino-1-butanol**, which can be further purified by distillation or chromatography.[7]

An alternative approach involves the resolution of a racemic mixture of 2-amino-1-butanol using a chiral resolving agent, such as L-(+)-tartaric acid.

- Workflow:



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Figure 1: Chiral resolution of racemic 2-amino-1-butanol.

- Detailed Protocol:
  - Racemic 2-amino-1-butanol is dissolved in a suitable solvent, such as methanol or ethanol.
  - A stoichiometric amount of L-(+)-tartaric acid is added to the solution.
  - The mixture is heated to ensure complete dissolution and then slowly cooled to allow for the selective crystallization of the less soluble diastereomeric salt, (R)-2-amino-1-butanol L-(+)-tartrate.
  - The crystals are collected by filtration and washed with a small amount of cold solvent.
  - The purified diastereomeric salt is then treated with a base (e.g., sodium hydroxide) to liberate the free **(R)-(-)-2-amino-1-butanol**.
  - The product is extracted into an organic solvent, dried, and purified by distillation.

Application in Drug Synthesis: Ethambutol

(R)-(-)-2-Amino-1-butanol is a key precursor for the synthesis of the (S,S)-(+)-enantiomer of ethambutol, an important anti-tuberculosis drug.

- Reaction Scheme: 2 **(R)-(-)-2-Amino-1-butanol** + 1,2-Dichloroethane → (S,S)-(+)-Ethambutol
- Detailed Protocol:
  - An excess of **(R)-(-)-2-amino-1-butanol** is heated with stirring in a reaction vessel equipped with a condenser.
  - 1,2-Dichloroethane is added slowly to the heated aminobutanol, maintaining the reaction temperature typically between 110-140 °C.
  - After the addition is complete, the reaction mixture is held at this temperature for several hours to ensure complete reaction.

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- The excess **(R)-(-)-2-amino-1-butanol** is removed by vacuum distillation.
- The resulting crude ethambutol is dissolved in a suitable solvent (e.g., ethanol) and treated with hydrochloric acid to form the dihydrochloride salt, which is less soluble and can be purified by crystallization.

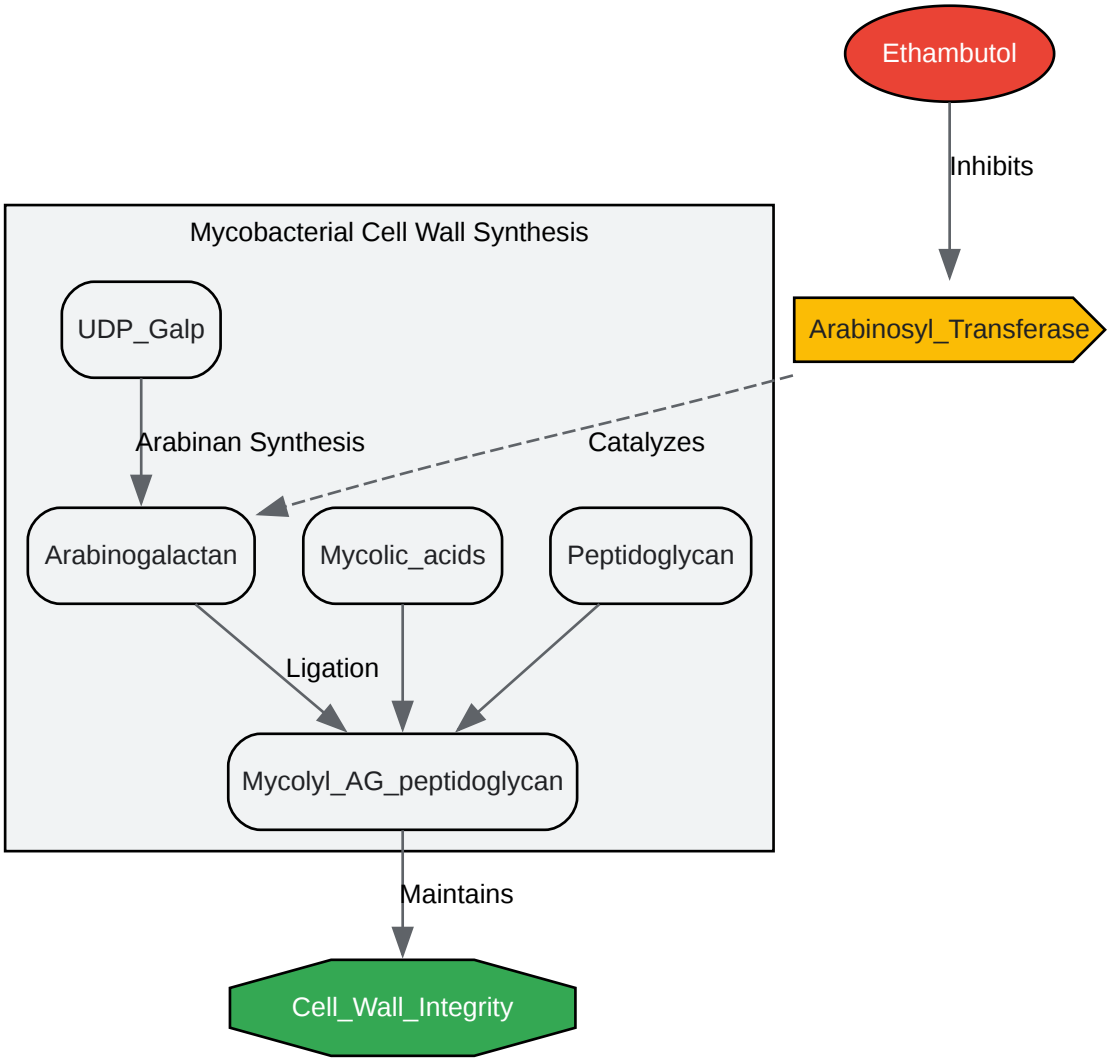
Biological Significance and Applications

The primary importance of **(R)-(-)-2-Amino-1-butanol** in the pharmaceutical industry lies in its role as a chiral building block for ethambutol. The stereochemistry of the two chiral centers in ethambutol is critical for its biological activity.

Mechanism of Action of Ethambutol

Ethambutol functions by inhibiting the enzyme arabinosyl transferase, which is essential for the biosynthesis of the mycobacterial cell wall.[4][5] This inhibition disrupts the formation of arabinogalactan, a key component of the cell wall, leading to increased cell wall permeability and ultimately inhibiting bacterial growth.[6]

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Figure 2: Mechanism of action of Ethambutol.

Other Applications and Derivatives

Derivatives of **(R)-(-)-2-Amino-1-butanol** have been explored for other biological activities. For instance, various amino alcohol derivatives have been synthesized and investigated for their antimicrobial properties against a range of bacteria and fungi. The presence of both a hydrogen bond donor (amine and hydroxyl groups) and a lipophilic alkyl chain provides a scaffold for the development of new therapeutic agents.

Conclusion

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(R)-(-)-2-Amino-1-butanol is a fundamentally important chiral molecule with well-defined physical, chemical, and spectroscopic properties. Its primary application as a key intermediate in the synthesis of ethambutol underscores its significance in medicinal chemistry. The synthetic routes to this compound are well-established, offering pathways through both the reduction of chiral precursors and the resolution of racemic mixtures. A thorough understanding of its properties and synthetic methodologies is crucial for its effective utilization in research and pharmaceutical development.

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